

A Comprehensive Technical Guide to the Physical Characteristics of 2-Amino-5-diethylaminopentane

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Compound of Interest

Compound Name: 2-Amino-5-diethylaminopentane

Cat. No.: B108754

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical characteristics of **2-Amino-5-diethylaminopentane**, a key chemical intermediate in various synthetic processes, notably in the pharmaceutical industry for the production of antimalarial drugs.^[1] This document consolidates essential data, outlines standard experimental methodologies for its characterization, and presents a logical workflow for its analysis.

Core Physical and Chemical Properties

2-Amino-5-diethylaminopentane is a colorless to almost colorless clear liquid with a faint amine odor.^{[1][2][3]} It is recognized for its solubility in water and alcohol.^{[1][4]} The compound is classified as a combustible material that may burn but does not ignite readily.^[4]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **2-Amino-5-diethylaminopentane**.

Property	Value	Reference
CAS Number	140-80-7	[4][5]
Molecular Formula	C ₉ H ₂₂ N ₂	[1][3][4][5][6]
Molecular Weight	158.28 g/mol	[4][5][6]
Boiling Point	200-210 °C (approx.)101 °C / 37 mmHg	[1][4]
Melting Point	-50 °C37.5 °C (estimate)42-44 °C	[1][4][2]
Density	0.817 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.4429	[4]
Flash Point	68 °C (154.4 °F) - closed cup	
pKa (Predicted)	10.81 ± 0.35	[1][4]
Water Solubility	Soluble	[1]

Experimental Protocols for Physical Characterization

While specific experimental documentation for the characterization of **2-Amino-5-diethylaminopentane** is not extensively published, the following are standard methodologies employed for determining the key physical properties listed above.

1. **Determination of Boiling Point:** The boiling point is typically determined using methods such as distillation under atmospheric or reduced pressure. A sample of the liquid is heated, and the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor is recorded. For higher boiling point liquids or to prevent decomposition, vacuum distillation is employed, and the boiling point is reported at a specific pressure.

2. **Determination of Melting Point:** For substances that are solid at room temperature, the melting point is determined using a melting point apparatus. A small amount of the crystallized

substance is placed in a capillary tube and heated. The temperature range over which the substance transitions from a solid to a liquid is recorded. Given the low melting point of **2-Amino-5-diethylaminopentane**, this would be determined using a cryostat or a similar low-temperature apparatus.

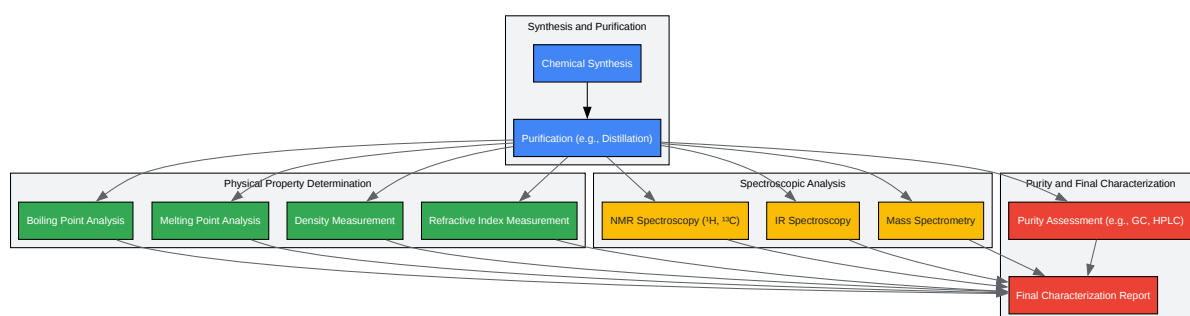
3. Measurement of Density: The density of a liquid is commonly measured using a pycnometer or a digital density meter. These instruments allow for the precise measurement of the mass of a known volume of the liquid at a specific temperature, typically 25 °C.

4. Measurement of Refractive Index: The refractive index is determined using a refractometer, most commonly an Abbé refractometer. A drop of the liquid is placed on the prism, and the instrument measures the angle at which light is refracted as it passes through the substance. This measurement is temperature-dependent and is usually reported at 20 °C with the sodium D-line ($n_{20/D}$).

5. Flash Point Determination: The flash point is determined using a closed-cup tester, such as a Pensky-Martens or Cleveland open-cup apparatus. The substance is heated at a controlled rate, and an ignition source is periodically passed over the surface of the liquid. The flash point is the lowest temperature at which the vapors above the liquid will ignite.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical and chemical characterization of a chemical intermediate like **2-Amino-5-diethylaminopentane**.



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Caption: General workflow for the characterization of a chemical intermediate.

Concluding Remarks

The data and methodologies presented in this guide provide a foundational understanding of the physical characteristics of **2-Amino-5-diethylaminopentane**. This information is critical for its handling, application in synthesis, and for ensuring the quality and consistency of downstream products in research and drug development. As a key building block, a thorough understanding of its physical properties is paramount for its effective utilization.

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